

Generation of XeF_5^+ Cations from Xenon Hexafluoride: Application Notes and Protocols

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Compound of Interest

Compound Name: Xenon hexafluoride

Cat. No.: B078892

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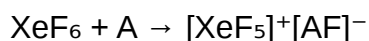
For Researchers, Scientists, and Drug Development Professionals

Abstract

This document provides detailed application notes and protocols for the generation of the pentafluoroxenon(VI) cation, XeF_5^+ , from **xenon hexafluoride** (XeF_6). The XeF_5^+ cation is a powerful oxidizing agent and a useful synthon in the preparation of other xenon compounds. Its generation is achieved through the reaction of XeF_6 with a strong Lewis acid, which acts as a fluoride ion acceptor. This guide outlines the theoretical basis, experimental procedures, and characterization techniques for the synthesis of stable XeF_5^+ salts.

Introduction

Xenon hexafluoride (XeF_6) is a versatile reagent in noble gas chemistry. It can act as a fluoride ion donor in the presence of strong Lewis acids, leading to the formation of the square pyramidal XeF_5^+ cation.^[1] This reaction is a classic example of acid-base chemistry in a non-aqueous medium, where XeF_6 donates a fluoride ion (F^-) to a suitable acceptor. The general reaction can be represented as:



Where 'A' is a Lewis acid capable of accepting a fluoride ion. Common Lewis acids employed for this purpose include antimony pentafluoride (SbF_5), arsenic pentafluoride (AsF_5), and

platinum hexafluoride (PtF_6). The resulting products are ionic salts composed of the XeF_5^+ cation and a complex anion, such as $[\text{SbF}_6]^-$, $[\text{AsF}_6]^-$, or $[\text{PtF}_6]^-$.

Data Presentation

The spectroscopic characterization of the XeF_5^+ cation is crucial for confirming its formation and understanding its structure. Raman spectroscopy is a particularly powerful tool for this purpose, as the vibrational modes of the cation are distinct.

Vibrational Mode	Symmetry	Raman Shift (cm^{-1}) (in $[\text{XeF}_5]^+[\text{AsF}_6]^-$)	Assignment
$\nu_1(a_1)$	A_1	~685	Xe- F_{ax} stretch
$\nu_2(a_1)$	A_1	~654	Sym. Xe- F_{eq} stretch
$\nu_3(b_1)$	B_1	~605	Sym. Xe- F_{eq} stretch
$\nu_4(b_2)$	B_2	~325	F_{eq} -Xe- F_{eq} bend
$\nu_5(e)$	E	~638	Asym. Xe- F_{eq} stretch
$\nu_6(e)$	E	~375	F_{ax} -Xe- F_{eq} bend
$\nu_7(e)$	E	~220	F_{eq} -Xe- F_{eq} bend

Note: Raman shifts can vary slightly depending on the counter-ion and the experimental conditions. The data presented is a representative example.

Experimental Protocols

Safety Precautions: **Xenon hexafluoride** and strong Lewis acids like antimony pentafluoride are extremely reactive, corrosive, and toxic. All manipulations must be carried out in a dry, inert atmosphere (e.g., a nitrogen or argon-filled glovebox) and with appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses. Anhydrous hydrogen fluoride (aHF) is also highly corrosive and requires specialized handling procedures.

Synthesis of $[\text{XeF}_5]^+[\text{AsF}_6]^-$

This protocol describes the reaction of **xenon hexafluoride** with arsenic pentafluoride.

Materials:

- **Xenon hexafluoride** (XeF_6)
- Arsenic pentafluoride (AsF_5)
- Anhydrous hydrogen fluoride (aHF) - solvent
- FEP (Fluorinated ethylene propylene) reaction vessel
- Magnetic stirrer

Procedure:

- In an inert atmosphere glovebox, place a magnetic stir bar in a clean, dry FEP reaction vessel.
- Condense a known amount of anhydrous HF into the reaction vessel at low temperature (e.g., $-196\text{ }^\circ\text{C}$, liquid nitrogen).
- Add a stoichiometric amount of XeF_6 to the frozen aHF.
- Slowly add a slight molar excess of AsF_5 to the mixture.
- Allow the reaction mixture to warm slowly to room temperature while stirring.
- The reaction is typically complete within a few hours, resulting in a colorless solution.
- The solvent (aHF) can be slowly removed under vacuum to yield the solid $[\text{XeF}_5]^+[\text{AsF}_6]^-$ salt.

Synthesis of $[\text{XeF}_5]^+[\text{SbF}_6]^-$

This protocol outlines the reaction between **xenon hexafluoride** and antimony pentafluoride.

Materials:

- **Xenon hexafluoride** (XeF_6)

- Antimony pentafluoride (SbF_5)
- Anhydrous hydrogen fluoride (aHF) - solvent
- FEP reaction vessel
- Magnetic stirrer

Procedure:

- Following the same safety precautions and using a similar setup as in 3.1, condense a known amount of aHF into the FEP reaction vessel.
- Add a pre-weighed amount of XeF_6 to the frozen solvent.
- Carefully add a stoichiometric amount of SbF_5 to the reaction vessel.
- Allow the mixture to warm to room temperature and stir until the reactants have fully dissolved and reacted.
- The product, $[\text{XeF}_5]^+[\text{SbF}_6]^-$, can be isolated by the slow removal of the aHF solvent under vacuum.

Characterization

Raman Spectroscopy

Raman spectroscopy is the primary method for identifying the XeF_5^+ cation.

Protocol:

- Load a small sample of the solid product into a quartz capillary or a suitable sample holder inside an inert atmosphere glovebox.
- Seal the sample container to prevent exposure to moisture.
- Acquire the Raman spectrum using a suitable laser excitation wavelength (e.g., 532 nm or 785 nm).

- Compare the observed vibrational frequencies with the known values for the XeF_5^+ cation (see Data Presentation table). The presence of characteristic peaks will confirm the formation of the desired product.

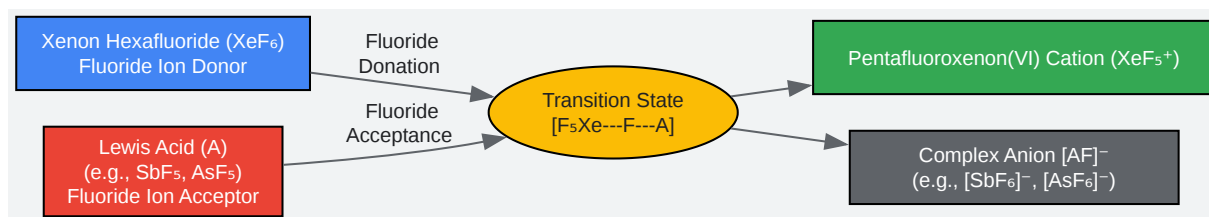
^{19}F NMR Spectroscopy

^{19}F NMR spectroscopy can also be used to characterize the XeF_5^+ cation. The spectrum is expected to show two resonances corresponding to the axial and equatorial fluorine atoms.

Protocol:

- Dissolve a sample of the product in a suitable anhydrous solvent (e.g., aHF) in an NMR tube made of a compatible material (e.g., FEP or PFA).
- Acquire the ^{19}F NMR spectrum on a high-field NMR spectrometer.
- The spectrum of XeF_5^+ should exhibit a quintet for the axial fluorine and a doublet for the four equatorial fluorines, consistent with the square pyramidal geometry.

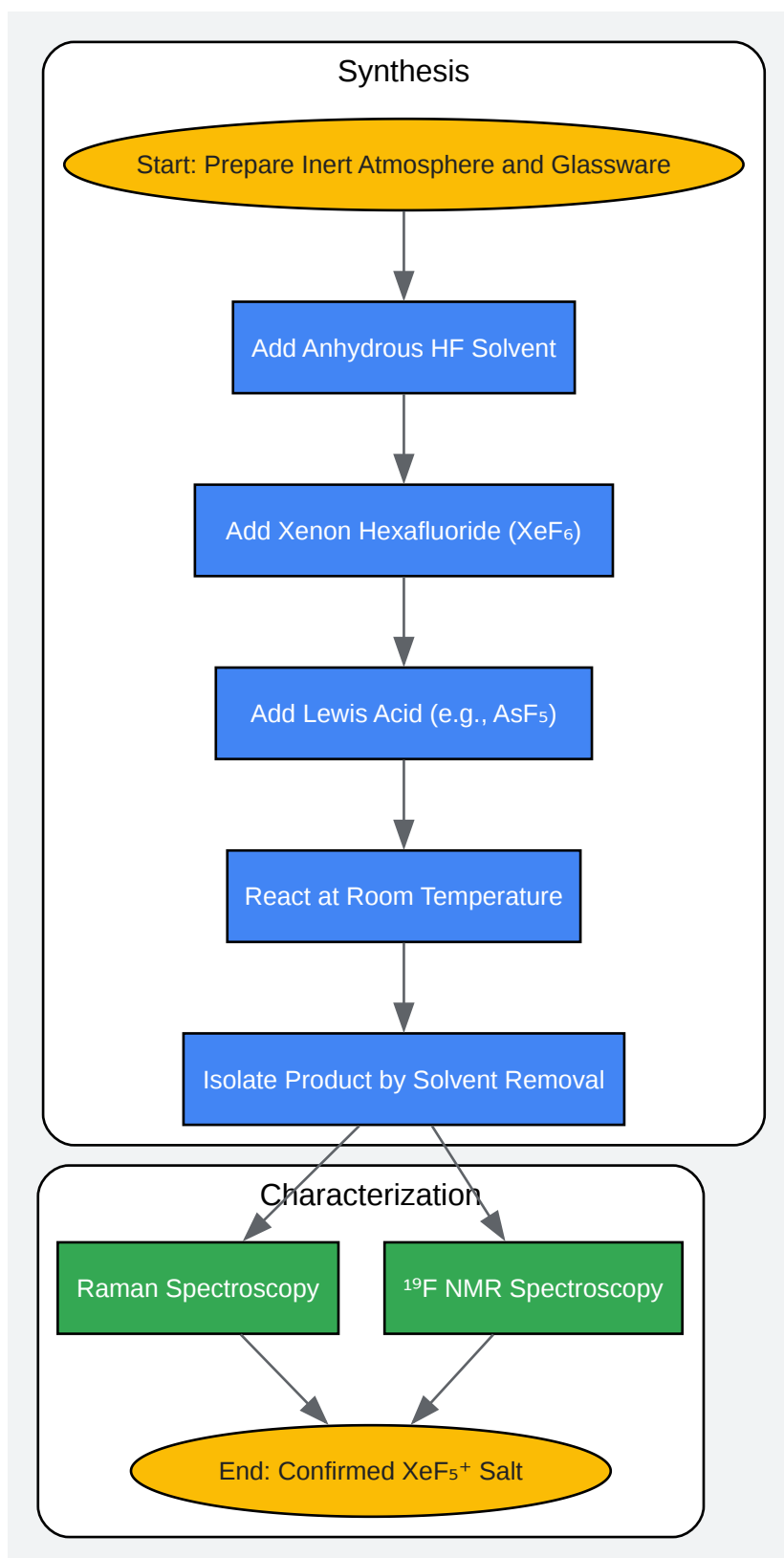
Visualization of the Generation Pathway



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Caption: Reaction pathway for the generation of the XeF_5^+ cation.

Logical Workflow for Synthesis and Characterization



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Caption: Experimental workflow for XeF_5^+ cation synthesis.

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References

- 1. apps.dtic.mil [apps.dtic.mil]
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